

Application Notes: Olivine as a Slag Conditioner in Steelmaking

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Compound of Interest

Compound Name: Olivine

Cat. No.: B12688019

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Introduction

Olivine is a naturally occurring magnesium iron silicate mineral, primarily composed of a solid solution of forsterite (Mg_2SiO_4) and fayalite (Fe_2SiO_4).^{[1][2]} In the steelmaking industry, **olivine** serves as an effective and environmentally friendly slag conditioner, particularly as a source of magnesium oxide (MgO). It is utilized in both blast furnaces and electric arc furnaces (EAF) to control slag chemistry, improve its physical properties, and enhance the overall efficiency and quality of steel production.^{[1][3]} These notes provide detailed information on the application of **olivine**, including its mechanism of action, quantitative effects, and standardized protocols for its evaluation.

Mechanism of Action

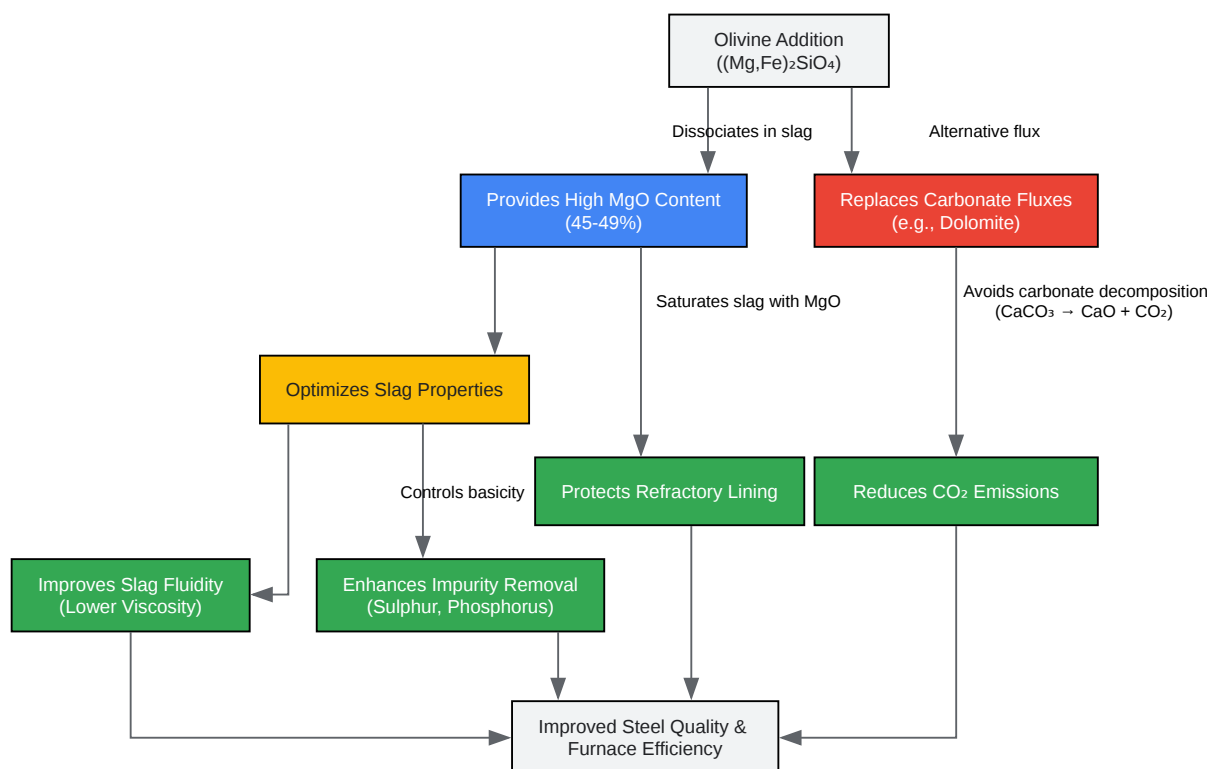
The primary function of **olivine** as a slag conditioner is to introduce MgO into the slag. The MgO content in **olivine** is significantly higher (typically 45-49%) compared to traditional fluxes like dolomite (20-22%).^[3] This high MgO concentration is crucial for several reasons:

- **Refractory Protection:** Slag that is deficient in MgO will aggressively dissolve the MgO-based refractory bricks lining the furnace to reach MgO saturation. By providing a readily available source of MgO, **olivine** helps to create a slag that is in equilibrium with the refractory lining, significantly reducing wear and extending the life of the furnace lining.
- **Slag Fluidity Control:** The addition of MgO from **olivine** helps to lower the viscosity and melting point of the slag, ensuring it remains fluid.^{[4][5]} A fluid slag promotes better mixing

and accelerates reaction kinetics between the molten metal and the slag, which is essential for the removal of impurities.

- Impurity Removal: A well-conditioned slag is critical for removing impurities like sulfur and phosphorus from the molten steel.[4][5] The MgO in **olivine** contributes to the slag's basicity, which enhances its capacity to absorb these detrimental elements.[4][5]

Logical Flow: Benefits of Olivine in Slag Conditioning



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Caption: Logical relationships in **olivine** slag conditioning.

Data Presentation

The effectiveness of **olivine** can be quantified by its chemical composition and its comparative performance against other common fluxes like dolomite.

Table 1: Typical Chemical Composition of **Olivine** for Steelmaking

Component	Percentage (%)
Magnesium Oxide (MgO)	45 - 49%
Silicon Dioxide (SiO ₂)	40 - 42%
Iron(II) Oxide (FeO)	7 - 9%
Aluminum Oxide (Al ₂ O ₃)	< 1.5%
Calcium Oxide (CaO)	< 0.5%
Loss on Ignition (LOI)	< 1.0%

Source: Compiled from multiple sources.[\[3\]](#)[\[6\]](#)

Table 2: Performance Comparison: **Olivine** vs. Dolomite

Parameter	Olivine	Dolomite	Advantage of Olivine
Typical MgO Content	45 - 49%	20 - 22%	Higher MgO content requires less material.[3]
CO ₂ Emission	None (silicate)	High (carbonate)	Significant reduction in direct CO ₂ emissions.[4][7]
Sinter Temperature Reduction	Up to 100 °C	-	Lowers energy consumption.[4][5]
Sinter Production Increase	~7%	Baseline	Increased furnace productivity.[4]
Fuel Consumption Reduction	~14%	Baseline	Improved thermal efficiency.[4]
Health & Safety	No free silica	-	Does not pose a silicosis risk.[4][8]

Source: Data primarily from Eryas **Olivine** and ResearchGate publications.[4][7]

Experimental Protocols

Evaluating the efficacy of **olivine** as a slag conditioner involves standardized laboratory tests to measure its effect on slag properties.

Protocol 1: Slag Viscosity Measurement using the Rotating Cylinder Method

1. Objective: To determine the effect of **olivine** additions on the viscosity of a synthetic or actual steelmaking slag at a constant temperature.

2. Materials & Equipment:

- High-temperature resistive furnace (capable of reaching >1600°C).[9]
- MgO or graphite crucibles.[9]
- Digital viscometer with a molybdenum (Mo) spindle and bob.

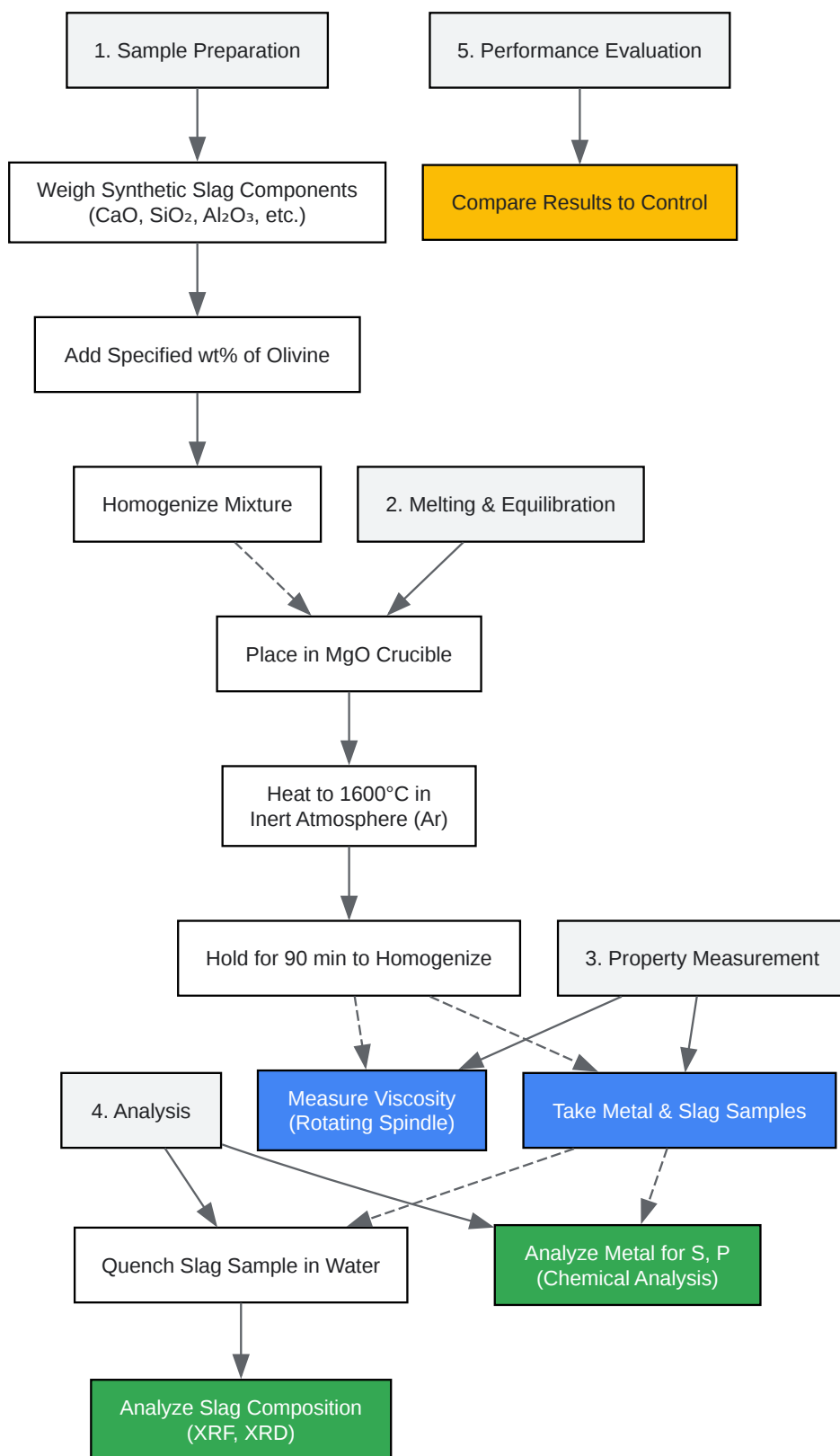
- Synthetic slag components (CaO, SiO₂, Al₂O₃, FeO).
- Ground **olivine** (specified particle size).
- Argon gas supply for inert atmosphere.[9]
- Analytical balance.

3. Procedure:

- Prepare a synthetic slag mixture of known composition (e.g., 500g) and dry it in an oven.
- Add a specified weight percentage of **olivine** (e.g., 2%, 4%, 6%) to the slag mixture. A control sample with no **olivine** is also required.
- Place the mixture in an MgO crucible and position it in the center of the high-temperature furnace.[9]
- Heat the furnace to the target temperature (e.g., 1600°C) under a continuous flow of argon gas to prevent oxidation.
- Allow the slag to homogenize for a set time (e.g., 60-90 minutes) to ensure complete melting and dissolution of **olivine**. [9]
- Lower the viscometer's Mo spindle into the molten slag to a predetermined depth.
- Begin rotation of the spindle at a constant speed and record the torque required.
- The viscosity (η) is calculated by the instrument based on the torque, rotational speed, and spindle geometry.
- Repeat measurements at different rotational speeds to check for Newtonian behavior.
- Compare the viscosity of the **olivine**-containing slags to the control slag.

4. Data Analysis: Plot viscosity (in Pa·s) as a function of **olivine** percentage. A decrease in viscosity indicates a positive fluidizing effect.[10][11]

Workflow: Evaluating a Slag Conditioner



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Caption: Experimental workflow for testing **olivine**.

Protocol 2: Determination of Desulfurization and Dephosphorization

1. Objective: To quantify the efficiency of sulfur and phosphorus removal from molten metal using an **olivine**-conditioned slag.

2. Materials & Equipment:

- Induction furnace or high-temperature furnace.
- MgO crucibles.
- Molten steel or a master alloy with known initial sulfur and phosphorus content.
- Slag components and **olivine**.
- Sampling equipment (e.g., quartz tubes, lollipop samplers).
- Analytical equipment for S and P determination (e.g., Leco combustion analyzer for sulfur, spectrophotometer for phosphorus).

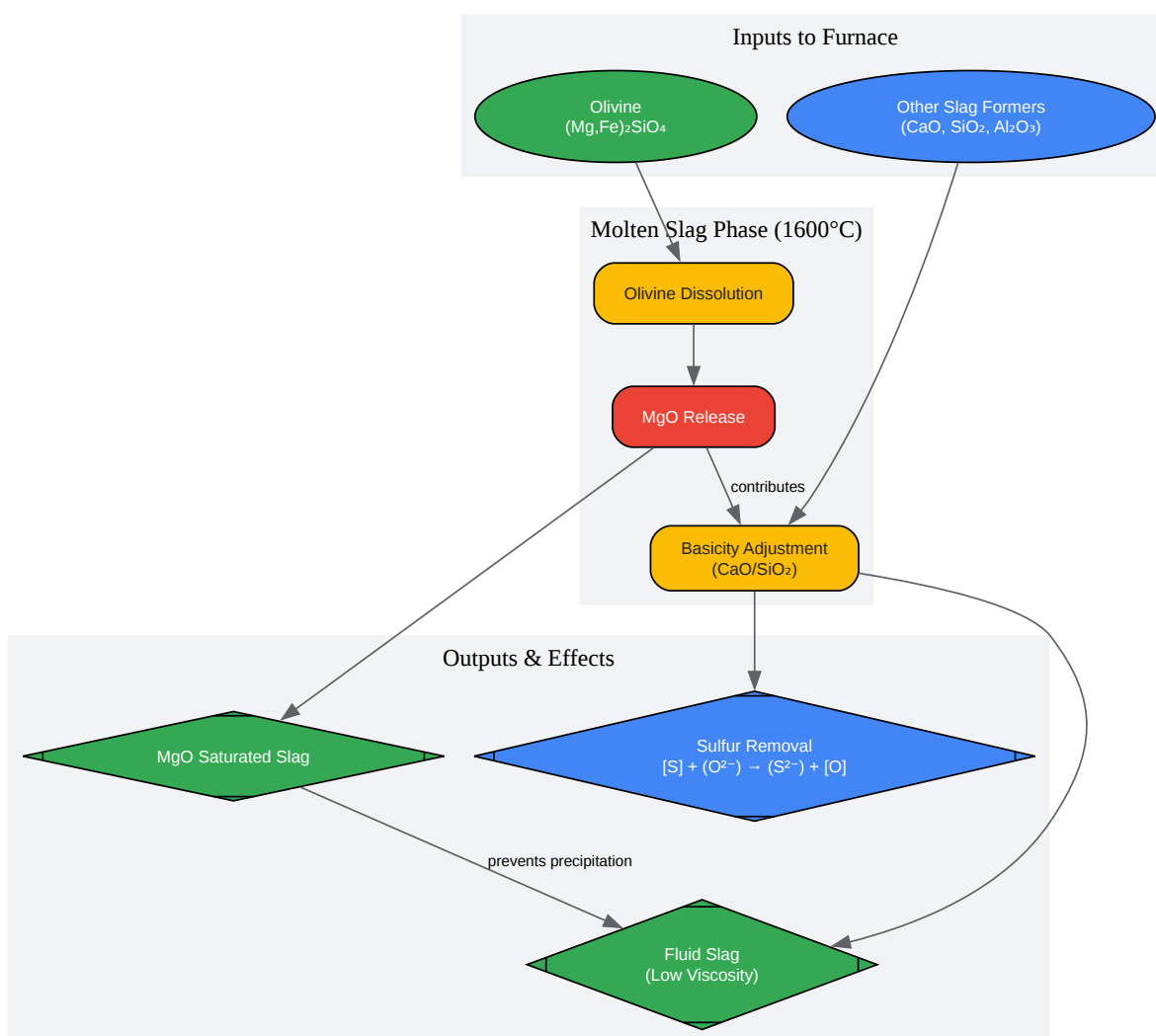
3. Procedure:

- Melt a known quantity of steel in the MgO crucible under an inert atmosphere.
- Take an initial metal sample ("time zero") to determine the baseline [%S] and [%P].
- Add the prepared slag mixture containing **olivine** onto the surface of the molten metal.
- Maintain the target temperature (e.g., 1600°C) and allow the slag-metal reaction to proceed.
- Take simultaneous slag and metal samples at regular intervals (e.g., 10, 20, 40, 60 minutes).
- Quench the samples rapidly to preserve their high-temperature chemistry.
- Chemically analyze the metal samples for their sulfur and phosphorus content.
- Chemically analyze the slag samples for their sulfur and phosphorus content.

4. Data Analysis:

- Desulfurization Ratio (L_s): Calculate the partition ratio of sulfur between slag and metal:
$$L_s = (\%S \text{ in slag}) / [\%S \text{ in metal}]$$
- Dephosphorization Ratio (L_p): Calculate the partition ratio of phosphorus:
$$L_p = (\%P \text{ in slag}) / [\%P \text{ in metal}]$$
- A higher partition ratio indicates more effective removal of the impurity from the steel into the slag. Plot L_s and L_p as a function of time and **olivine** content.

Signaling Pathway: Chemical Action of Olivine



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Caption: Chemical pathway of **olivine** in molten slag.

Conclusion

Olivine is a highly effective, economical, and environmentally conscious choice for a slag conditioner in modern steelmaking. Its high MgO content is key to protecting furnace refractories, optimizing slag fluidity, and enhancing the removal of impurities such as sulfur and phosphorus. By replacing traditional carbonate-based fluxes like dolomite, **olivine** also offers a significant reduction in direct CO₂ emissions, contributing to the sustainability goals of the steel industry. The protocols outlined above provide a framework for the systematic evaluation of **olivine**'s performance, ensuring its optimal application for improved efficiency and steel quality.

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